

Application Notes and Protocols for Friedelin Extraction from Cork

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Friedelin*

Cat. No.: *B1674157*

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Abstract

Friedelin, a pentacyclic triterpene, is a promising natural compound with a range of biological activities, including anti-inflammatory, anti-cancer, and agrochemical properties.[1][2] Cork and its industrial by-product, black condensate, are among the most significant natural sources of **friedelin**, with concentrations reportedly as high as 10%.[1][2] This document provides a detailed, step-by-step protocol for the extraction and purification of **friedelin** from cork materials. The protocol is designed to be scalable and efficient, yielding high-purity **friedelin** suitable for research and drug development applications.[1][2]

Introduction

The increasing interest in the therapeutic potential of **friedelin** necessitates robust and efficient methods for its isolation from natural sources. Traditional extraction methods can be time-consuming and solvent-intensive.[1] The protocol outlined below is a straightforward solvent extraction and recrystallization procedure that has been demonstrated to produce **friedelin** with high yield and purity.[1][2] This method is an adaptation of established procedures and is suitable for laboratory-scale production.

Experimental Protocols

Protocol 1: Solvent-Based Extraction and Purification of Friedelin from Cork or Black Condensate

This protocol is divided into four main stages: 1) Pre-treatment of the raw material, 2) Extraction of the **friedelin**-rich fraction, 3) Recrystallization and initial purification, and 4) Final purification.

Materials and Equipment:

- Ground cork or black condensate powder
- Methanolic potassium hydroxide solution (3%)
- Chloroform
- n-hexane
- Ethyl acetate
- Activated charcoal
- Reflux apparatus
- Vacuum filtration system
- Rotary evaporator
- Heating and stirring plate
- Standard laboratory glassware

Step 1: Pre-treatment of Raw Material

- To a round-bottom flask, add the ground cork or black condensate powder.
- Add a 3% potassium hydroxide solution in methanol to the powder (e.g., 2 L for 204.3 g of black condensate powder).^[1]^[2]

- Heat the mixture to reflux and maintain for 3 hours with constant stirring.^{[1][2]} This step aims to remove contaminants.
- Allow the mixture to cool to room temperature.
- Filter the mixture under vacuum to separate the solid residue.
- Dry the solid residue completely. This dried material will be used for the extraction.

Step 2: Extraction of **Friedelin**-Rich Fraction

- Transfer the dried residue from Step 1 to a suitable flask.
- Add an apolar solvent, such as chloroform (e.g., 1490 mL for 148.7 g of residue), and stir the mixture for 30 minutes at room temperature.^[1] Other apolar solvents like methylene chloride can also be used. The extraction can be performed at temperatures ranging from room temperature to the reflux temperature of the solvent for up to 24 hours.^{[1][2]}
- Filter the mixture under vacuum to separate the solvent containing the extracted compounds.
- Remove the solvent from the filtrate using a rotary evaporator to obtain a solid, **friedelin**-rich extract.

Step 3: Recrystallization and Initial Purification

- Dissolve the **friedelin**-rich extract in a hot solvent system. A mixture of n-hexane and ethyl acetate is commonly used.^{[1][2]}
- Add activated charcoal to the hot solution to decolorize and remove impurities.
- Filter the hot solution to remove the activated charcoal.
- Allow the filtrate to cool, which will induce the recrystallization of **friedelin**.
- Collect the **friedelin** crystals by vacuum filtration.

Step 4: Final Purification (Optional, for higher purity)

- For an even higher degree of purity, dissolve the **friedelin** crystals obtained from Step 3 in hot n-hexane.[\[1\]](#)[\[2\]](#)
- Add activated charcoal to the hot solution and maintain heating and stirring for approximately 30 minutes.[\[1\]](#)[\[2\]](#)
- Filter the hot solution to remove the charcoal.
- Evaporate the solvent from the filtrate to yield highly purified **friedelin**.[\[1\]](#)[\[2\]](#)

Alternative Method: Supercritical Fluid Extraction (SFE)

Supercritical fluid extraction using carbon dioxide (CO₂), often with a co-solvent like ethanol, presents a greener alternative to traditional solvent extraction.[\[3\]](#)[\[4\]](#)[\[5\]](#) SFE can provide extracts with a high concentration of **friedelin**.[\[6\]](#) Optimization of parameters such as temperature, pressure, CO₂ flow rate, and ethanol content is crucial for maximizing yield and selectivity.[\[4\]](#)[\[5\]](#) For instance, studies on *Quercus cerris* cork have shown that the highest total extraction yield (2.2 wt%) was achieved with 5.0 wt% ethanol, while the maximum **friedelin** concentration in the extract (38.2 wt%) was obtained without a co-solvent at 40°C.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Data Presentation

The following table summarizes the quantitative data from various **friedelin** extraction and purification experiments described in the literature.

Starting Material	Extraction Method	Key Solvents/ Conditions	Yield of Friedelin-Rich Extract (%)	Overall Friedelin Yield (%)	Purity (%)	Reference
Black Condensate	Solvent Extraction	3% KOH in Methanol, Chloroform, n-hexane:ethyl acetate	9.0	4.9	-	[1]
Black Condensate	Solvent Extraction	3% KOH in Methanol, Chloroform, n-hexane:ethyl acetate, n-hexane	9.0	2.9	96	[1][2]
Black Condensate	Solvent Extraction	-	-	0.4 - 2.9	77.0 - 99.3	[7][8]
Cork Smoker Wash Solids	Solvent Extraction	Isopropanol, NaOH/Ethanol, Chloroform, Toluene/Ethyl Acetate	-	1.23	96	[9]
Cork Smoker Wash Solids	Solvent Extraction	Heptane, Toluene/Heptane, Acetone	-	1 - 3	87 - 101	[9]

Quercus cerris Cork	Supercritic al Fluid Ext.	CO2, Ethanol (0- 5 wt%), 40- 60°C, 300 bar	-	up to 2.2 (total extract)	up to 40.6 in extract	[3][4][5][6]
Laboratory Cork	Solvent Extraction	Ethyl Acetate	-	-	-	[10][11]

Mandatory Visualization

The following diagram illustrates the experimental workflow for the solvent-based extraction and purification of **friedelin** from cork.

Caption: Experimental workflow for **friedelin** extraction.

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